

(Ethylenedioxy)dimethanol: A Technical Guide to its Environmental Fate and Biodegradability

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Compound of Interest

Compound Name: (Ethylenedioxy)dimethanol

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Abstract

(Ethylenedioxy)dimethanol (EDDM), a formaldehyde-releasing biocide, is utilized in various industrial applications. Its environmental fate is primarily dictated by its rapid hydrolysis in aqueous media, yielding formaldehyde and ethylene glycol. This technical guide provides a comprehensive overview of the environmental persistence, abiotic and biotic degradation pathways, and ecotoxicity of EDDM and its principal hydrolysis products. Detailed experimental protocols for key environmental studies are described, and metabolic pathways are visualized to elucidate the biodegradation mechanisms. Quantitative data are presented in structured tables for clarity and comparative analysis.

Chemical Identity and Properties

(Ethylenedioxy)dimethanol (CASRN: 3586-55-8), also known as EDDM, is a colorless to light yellow liquid with an aldehydic odor.^[1] It is completely soluble in water.^{[1][2]} As a formaldehyde-releasing agent, its primary function is as a biocide in a variety of water-based products to control the growth of bacteria, fungi, and yeast.^{[3][4][5]}

Table 1: Physicochemical Properties of **(Ethylenedioxy)dimethanol**

Property	Value	Reference(s)
CAS Registry Number	3586-55-8	[2]
Molecular Formula	C ₄ H ₁₀ O ₄	[2]
Molecular Weight	122.12 g/mol	[2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	90 °C	[1]
Density	1.248 - 1.260 g/mL	[1]
Water Solubility	Miscible in all proportions	[1][2]
Vapor Pressure	12.3 Pa @ 25°C (for Ethylene Glycol)	[6]

Environmental Fate

The environmental persistence of **(Ethylenedioxy)dimethanol** is exceptionally low due to its rapid abiotic degradation through hydrolysis.

Abiotic Degradation: Hydrolysis

In aqueous environments, EDDM undergoes rapid hydrolysis to form ethylene glycol and formaldehyde.[3][7] This reaction is the predominant environmental fate pathway.[3] The hydrolysis half-life of a 1% solution of EDDM at pH 7.0 and 20°C is approximately six minutes.[3] The hydrolysis proceeds more rapidly at neutral to alkaline pH, with a longer half-life observed in acidic conditions.[8]

Table 2: Hydrolysis Data for **(Ethylenedioxy)dimethanol**

pH	Temperature (°C)	Half-life	Reference(s)
7.0	20	~ 6 minutes	[3][8]
3.5	20	Maximum (slower than at neutral pH)	[8]
Acidic	20	~ 1 hour	[8]

The determination of the hydrolysis rate of a chemical as a function of pH is typically conducted following the OECD 111 guideline.[2][8][9][10][11]

- Test System: Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared.
- Test Substance Preparation: The test substance is added to the buffer solutions at a concentration not exceeding 0.01 M or half its saturation concentration.
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 20°C or 50°C for a preliminary test).
- Sampling and Analysis: At appropriate time intervals, aliquots are taken from each solution and analyzed for the concentration of the parent substance and any potential hydrolysis products using a suitable analytical method (e.g., chromatography).
- Data Analysis: The rate of hydrolysis and the half-life of the test substance are calculated for each pH value.

A tiered approach is often employed. A preliminary test at an elevated temperature (e.g., 50°C) is conducted to quickly assess hydrolytic stability. If significant hydrolysis occurs, a more detailed study at environmentally relevant temperatures is performed.[9]

Biodegradability

The biodegradability of **(Ethylenedioxy)dimethanol** is intrinsically linked to the biodegradability of its hydrolysis products, formaldehyde and ethylene glycol.[12] While many sources claim EDDM is biodegradable, specific quantitative data from ready biodegradability tests on the parent compound are not readily available in the reviewed literature.[4][13]

However, both formaldehyde and ethylene glycol are known to be readily biodegradable.[3][14][15]

Biodegradability of Hydrolysis Products

- **Ethylene Glycol:** Ethylene glycol is considered readily biodegradable.[14] An OECD 301A test demonstrated 90-100% degradation of ethylene glycol within 10 days.[14] In another study, complete degradation was observed in river water within three days at 20°C.[14]
- **Formaldehyde:** Formaldehyde is also readily biodegradable by various microorganisms.[3] Strains of *Pseudomonas putida* and *Methylobacterium extorquens* are capable of metabolizing formaldehyde.[3]

Table 3: Ready Biodegradability Data for Ethylene Glycol

Test Guideline	Duration	% Degradation	Conclusion	Reference(s)
OECD 301A	10 days	90-100%	Readily Biodegradable	[14]
BOD Test	20 days	97%	Readily Biodegradable	[14]
OECD 301D	28 days	96%	Readily Biodegradable	[14]

The OECD 301A test is a stringent screening method to assess the ready biodegradability of water-soluble, non-volatile organic chemicals.[1][16]

- **Inoculum:** A mixed microbial population from a source like activated sludge from a wastewater treatment plant is used.
- **Test Medium:** A mineral medium containing the test substance as the sole source of organic carbon is prepared. The initial concentration of the test substance is typically between 10 and 40 mg of dissolved organic carbon (DOC) per liter.
- **Test Setup:** The test is conducted in the dark or under diffuse light at a constant temperature ($22 \pm 2^\circ\text{C}$) for 28 days.

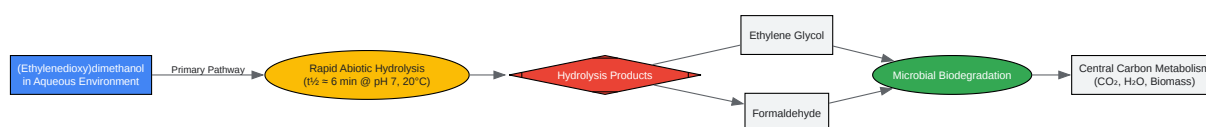
- Monitoring: The DOC concentration is measured at regular intervals throughout the test.
- Controls:
 - Blank Control: Contains only the inoculum and mineral medium to measure background DOC removal.
 - Reference Control: A readily biodegradable substance (e.g., sodium benzoate) is tested in parallel to validate the procedure.
 - Toxicity Control: Contains both the test substance and the reference substance to check for inhibitory effects of the test substance on the microorganisms.
- Pass Criteria: A substance is considered readily biodegradable if at least 70% of the DOC is removed within a 10-day window during the 28-day test period.^[1]

Biodegradation Pathways

The microbial degradation of the hydrolysis products of EDDM, ethylene glycol and formaldehyde, involves several metabolic pathways.

Logical Relationship of EDDM's Environmental Fate

The following diagram illustrates the primary environmental fate pathway of (Ethylenedioxy)dimethanol.

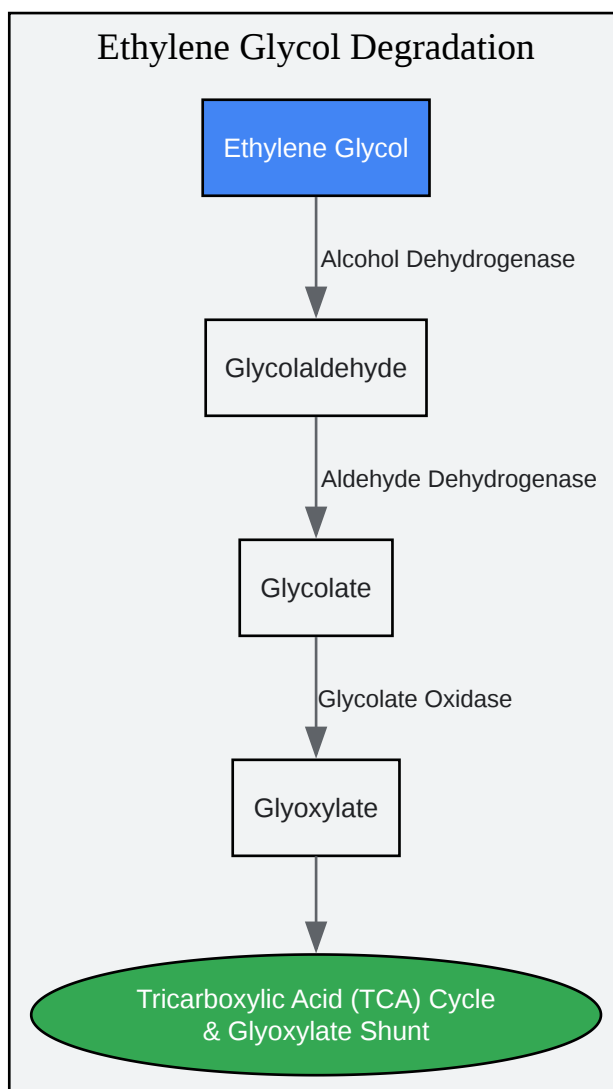


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Primary environmental fate pathway of (Ethylenedioxy)dimethanol.

Microbial Degradation Pathway of Ethylene Glycol

Ethylene glycol can be metabolized by various microorganisms through different pathways. One common pathway involves its oxidation to glyoxylate, which can then enter the central carbon metabolism.

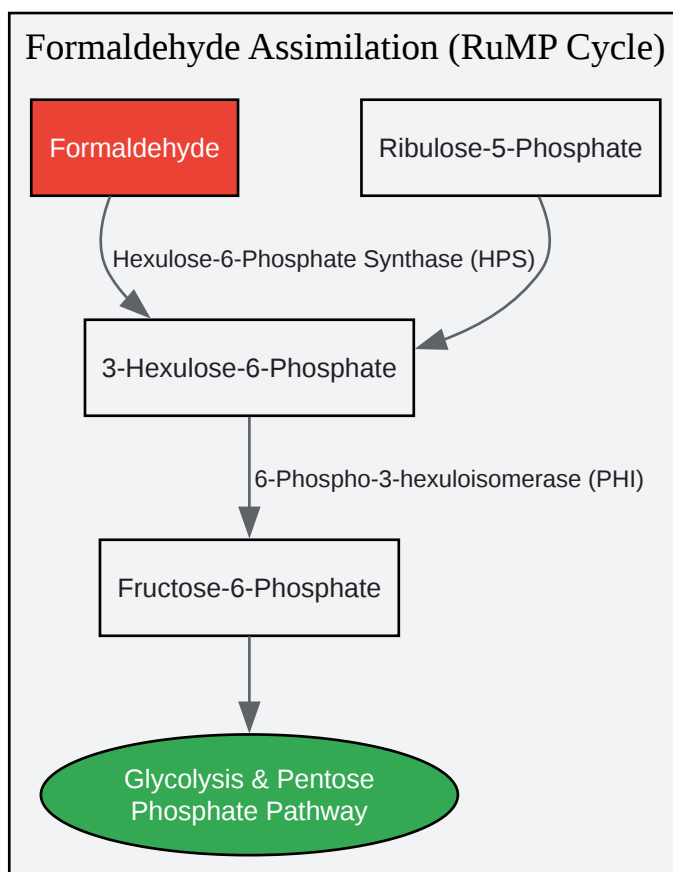


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Aerobic microbial degradation pathway of ethylene glycol.

Microbial Degradation Pathway of Formaldehyde

Formaldehyde is a reactive compound, and microorganisms have evolved several pathways for its detoxification and assimilation. The Ribulose Monophosphate (RuMP) cycle is an efficient pathway for formaldehyde assimilation.



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Formaldehyde assimilation via the Ribulose Monophosphate (RuMP) cycle.

Ecotoxicity

The ecotoxicity of **(Ethylenedioxy)dimethanol** and its hydrolysis products is an important consideration for its environmental risk assessment.

Table 4: Ecotoxicity Data for **(Ethylenedioxy)dimethanol** and its Hydrolysis Products

Organism	Endpoint	Value (mg/L)	Test Substance	Reference(s)
(Ethylenedioxy)di methanol				
Danio rerio (Zebra fish)	96h LC50	71	(Ethylenedioxy)di methanol	[12]
Daphnia magna (Water flea)	48h EC50	28	(Ethylenedioxy)di methanol	[12]
Desmodesmus subspicatus (Green algae)	72h EC50	4.62	(Ethylenedioxy)di methanol	[12]
Activated Sludge	3h EC50	81	(Ethylenedioxy)di methanol	[12]
Ethylene Glycol				
Freshwater Fish (various)	96h LC50	8,000 - 82,000	Ethylene Glycol	[10]
Freshwater Crustaceans	48-96h LC50	6,900 - 91,400	Ethylene Glycol	[10]
Green Algae	IC25	3,268	Ethylene Glycol	
Formaldehyde				
Pimephales promelas (Fathead minnow)	96h LC50	24.1	Formaldehyde	ECHA Database
Daphnia magna (Water flea)	48h EC50	5.8	Formaldehyde	ECHA Database
Pseudokirchnerie lla subcapitata (Green algae)	72h ErC50	4.9	Formaldehyde	ECHA Database

Conclusion

The environmental fate of **(Ethylenedioxy)dimethanol** is characterized by its rapid hydrolysis to ethylene glycol and formaldehyde. Consequently, the environmental persistence of the parent compound is low. The biodegradability of EDDM is governed by the ready biodegradability of its hydrolysis products. Both ethylene glycol and formaldehyde are readily biodegraded by microorganisms through various metabolic pathways, ultimately leading to their mineralization to carbon dioxide and water, and incorporation into microbial biomass. While EDDM and its degradation products exhibit some aquatic toxicity, the rapid degradation of these substances mitigates the long-term environmental risk. This guide provides essential data and conceptual frameworks for researchers and professionals to understand and assess the environmental profile of **(Ethylenedioxy)dimethanol**.

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